

A Comprehensive Technical Guide to the Solubility of 3-Azidopropanoic Acid

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Compound of Interest

Compound Name: 3-Azidopropanoic acid

CAS No.: 18523-47-2

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Foreword: Understanding the Critical Role of Solubility in Application

To the researchers, scientists, and drug development professionals at the forefront of innovation, the physical and chemical properties of a reagent are not mere data points; they are the very parameters that define the success or failure of an experimental design. **3-Azidopropanoic acid**, a cornerstone building block in bioconjugation and click chemistry, is no exception.^{[1][2][3]} Its utility is inextricably linked to its behavior in various solvent systems. This guide provides an in-depth exploration of the solubility of **3-Azidopropanoic acid**, moving beyond simple descriptors to offer a framework for its practical application and empirical determination. We will delve into the theoretical underpinnings of its solubility, present available qualitative data, and provide a rigorous, field-proven protocol for the quantitative determination of its solubility, ensuring that your experimental choices are grounded in solid scientific principles.

Physicochemical Profile of 3-Azidopropanoic Acid

A foundational understanding of the molecular structure of **3-Azidopropanoic acid** is essential to predicting its solubility.

- Molecular Formula: $C_3H_5N_3O_2$ [1][4]
- Molecular Weight: 115.09 g/mol [4]
- Structure:

The molecule possesses two key functional groups that dictate its solubility characteristics:

- Carboxylic Acid (-COOH): This is a polar, protic group capable of acting as a hydrogen bond donor and acceptor. The presence of this group imparts significant polarity to the molecule and allows for ionization in aqueous solutions, a factor that heavily influences solubility. [1][5]
- Azide (-N₃): The azide group is also polar and can act as a hydrogen bond acceptor. [1]

The short, three-carbon aliphatic chain is not large enough to impart significant nonpolar character, meaning the overall nature of the molecule is decidedly polar.

Theoretical and Observed Solubility Profile

The "like dissolves like" principle is the guiding tenet for predicting solubility. [6] Given the polar nature of **3-Azidopropanoic acid**, it is expected to be soluble in polar solvents and less soluble in nonpolar solvents.

Short-chain carboxylic acids (with one to four carbon atoms) are generally miscible with water due to their ability to form strong hydrogen bonds. [5] As the carbon chain length increases, the nonpolar character begins to dominate, leading to a rapid decrease in water solubility. [5][7] With its three-carbon backbone, **3-Azidopropanoic acid** fits comfortably within the category of water-soluble carboxylic acids.

While precise quantitative data is not widely published, a summary of observed and expected solubility is presented below.

Solvent	Polarity	Solvent Type	Expected/Observed Solubility	Rationale & In-Text Citation
Water	High	Polar Protic	Soluble to Freely Soluble	The polar carboxylic acid and azide groups will readily form hydrogen bonds with water. Short-chain carboxylic acids are typically miscible with water.[5][7]
Dimethyl Sulfoxide (DMSO)	High	Polar Aprotic	Soluble	A powerful, highly polar aprotic solvent capable of dissolving a wide range of organic compounds.[8][9][10][11]
Dimethylformamide (DMF)	High	Polar Aprotic	Soluble	Similar to DMSO, DMF is a polar aprotic solvent widely used for its ability to dissolve polar organic molecules.
Methanol	High	Polar Protic	Slightly Soluble to Soluble	As a polar protic solvent, it can engage in hydrogen bonding. Supplier data

				indicates slight solubility.[8][9]
Ethanol	High	Polar Protic	Soluble	Similar to methanol, its polarity and hydrogen bonding capability should facilitate dissolution.[5]
Acetone	Medium	Polar Aprotic	Soluble	A moderately polar solvent that should be capable of dissolving 3-Azidopropanoic acid.
Chloroform (CHCl ₃)	Low	Nonpolar	Slightly Soluble	Supplier data indicates slight solubility, likely due to some dipole-dipole interactions.[8][9]
Hexane	Very Low	Nonpolar	Insoluble	The high polarity of 3-Azidopropanoic acid is incompatible with this nonpolar aliphatic hydrocarbon solvent.
Toluene	Low	Nonpolar	Insoluble	The aromatic, nonpolar nature of toluene makes

it a poor solvent
for this polar
molecule.

Experimental Determination of Thermodynamic Solubility: A Self-Validating Protocol

In research and drug development, particularly for formulation and reaction optimization, a precise, quantitative understanding of a compound's solubility is non-negotiable. The following protocol is based on the well-established "shake-flask" method, which is considered the gold standard for determining thermodynamic (or equilibrium) solubility.^{[2][3]} This value represents the true saturation point of a solution at equilibrium, as opposed to kinetic solubility, which can often be an overestimate derived from the precipitation of a supersaturated solution.^{[2][4][12][13]}

This protocol is designed to be a self-validating system, ensuring the data generated is robust and reliable. It is adapted from principles outlined in the OECD Guideline for the Testing of Chemicals, Section 1, Test No. 105.^{[1][14][15][16][17]}

Principle of the Method

An excess amount of the solid solute (**3-Azidopropanoic acid**) is agitated in a specific solvent at a constant temperature for a sufficient period to reach equilibrium. The saturated solution is then separated from the undissolved solid, and the concentration of the solute in the clear supernatant is determined using a suitable analytical technique.

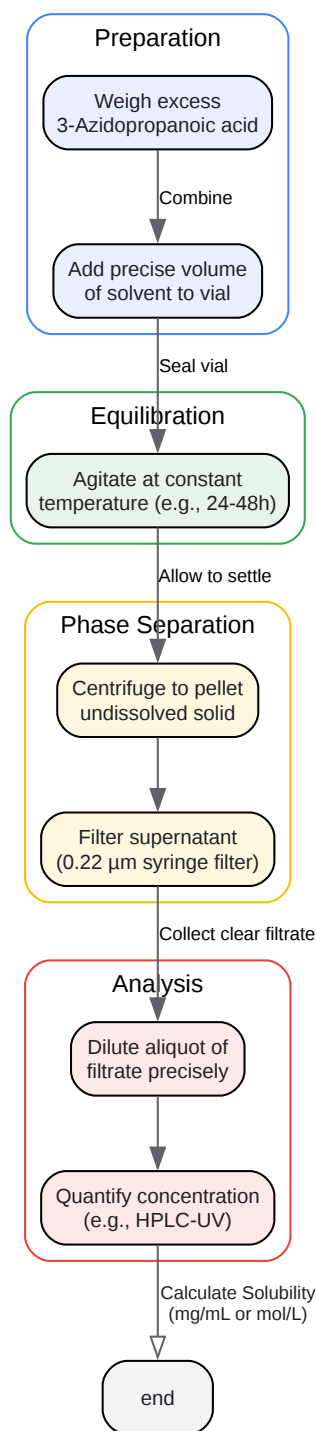
Materials and Equipment

- **3-Azidopropanoic acid** (high purity)
- Solvents of interest (analytical grade or higher)
- Analytical balance
- Glass vials with screw caps and inert liners
- Constant temperature orbital shaker or rotator

- Centrifuge
- Syringes and syringe filters (e.g., 0.22 μm PTFE or PVDF, selected for solvent compatibility)
- Volumetric flasks and pipettes
- Analytical instrument for quantification (e.g., HPLC-UV, LC-MS, or a validated titration method)

Experimental Workflow Diagram

Figure 1. Workflow for Thermodynamic Solubility Determination

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Caption: Experimental workflow for determining thermodynamic solubility.

Step-by-Step Methodology

- Preparation of Test Systems:
 - Add an excess amount of **3-Azidopropanoic acid** to several vials. The key is to ensure a visible amount of undissolved solid remains at the end of the experiment, confirming saturation. A starting point is to add approximately 10-20 mg of the acid to each vial.
 - Accurately pipette a known volume (e.g., 1.0 mL) of the desired solvent into each vial.
 - Prepare at least three replicate vials for each solvent to ensure statistical validity.
- Equilibration:
 - Securely cap the vials.
 - Place the vials in a constant temperature shaker set to the desired temperature (e.g., 25 °C).
 - Agitate the vials for a predetermined period. Causality: The time required to reach equilibrium is critical and must be determined empirically. A 24-hour period is often sufficient, but for some compounds, 48 or even 72 hours may be necessary. To validate this, you can run a time-to-equilibrium study by taking measurements at various time points (e.g., 4, 8, 24, 48 hours) until the concentration in solution remains constant.
- Phase Separation:
 - After the equilibration period, allow the vials to stand at the same constant temperature for a short period to allow the larger particles to settle.
 - Centrifuge the vials at a moderate speed. Causality: This step pellets the fine, undissolved solid particles, preventing them from clogging the syringe filter in the next step and ensuring only the saturated solution is sampled.
 - Carefully draw the supernatant into a syringe.
 - Attach a 0.22 µm syringe filter and discard the first few drops to saturate the filter membrane. Collect the clear, particle-free filtrate into a clean vial. Trustworthiness: This

filtration step is crucial to remove any microscopic solid particles that could otherwise lead to an artificially high and inaccurate solubility measurement.

- Quantification:
 - Accurately dilute a known volume of the filtrate with a suitable solvent (often the mobile phase for chromatographic analysis) to bring the concentration within the linear range of the analytical instrument.
 - Analyze the diluted sample using a pre-validated analytical method (e.g., HPLC-UV). A standard calibration curve of **3-Azidopropanoic acid** must be prepared in the same solvent to ensure accurate quantification.
 - Calculate the concentration in the original, undiluted filtrate. This value represents the thermodynamic solubility.

Safety and Handling Precautions

As a Senior Application Scientist, it is my responsibility to emphasize that scientific integrity begins with safety.

- Hazard Profile: **3-Azidopropanoic acid** is harmful if swallowed or inhaled, and causes skin and serious eye irritation.[4][14][18] It may also cause respiratory irritation.[4][18]
- Handling: Always handle this compound in a well-ventilated area or a chemical fume hood. [14] Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety glasses or goggles, and a lab coat.[14] Avoid breathing dust, fumes, or vapors. [14]
- Azide Stability: While **3-Azidopropanoic acid** is a relatively stable small molecule, organic azides as a class can be energetic and potentially explosive, especially in the presence of heavy metals or when subjected to heat or shock. Handle with care and avoid conditions that could lead to decomposition.[1]

Conclusion: From Data to Discovery

The solubility of **3-Azidopropanoic acid** is a critical parameter that dictates its application in the synthesis of complex molecules in medicinal chemistry and materials science.^[1] While qualitative data points to its high solubility in polar solvents, this guide provides the framework and a robust, self-validating protocol for researchers to determine precise, quantitative solubility data in any solvent system of interest. By understanding the principles behind its solubility and applying rigorous experimental methodology, scientists and developers can unlock the full potential of this versatile chemical building block, paving the way for new discoveries and innovations.

References

- FILAB. (n.d.). Solubility testing in accordance with the OECD 105. Retrieved from [\[Link\]](#)
- Situ Biosciences. (n.d.). OECD 105 - Water Solubility. Retrieved from [\[Link\]](#)
- OECD. (1995). Test No. 105: Water Solubility. OECD Guidelines for the Testing of Chemicals, Section 1. Retrieved from [\[Link\]](#)
- OECD. (2023). Test No. 105: Water Solubility. OECD Guidelines for the Testing of Chemicals, Section 1. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). Azidopropionic acid. PubChem Compound Summary for CID 155604. Retrieved from [\[Link\]](#)
- Chemistry LibreTexts. (2022). 15.3: Physical Properties of Carboxylic Acids. Retrieved from [\[Link\]](#)
- Inventiva Pharma. (n.d.). Solubility Toolbox for Successful Design of Drug Candidates. Retrieved from [\[Link\]](#)
- Dissolution Technologies. (2015). Determination of Thermodynamic Solubility of Active Pharmaceutical Ingredients for Veterinary Species: A New USP General Chapter. Retrieved from [\[Link\]](#)
- USP-NF. (2016). <1236> Solubility Measurements. Retrieved from [\[Link\]](#)

- Brittain, H. G. (2014). Thermodynamic vs. kinetic solubility: Knowing which is which. American Pharmaceutical Review. Retrieved from [\[Link\]](#)
- USP-NF. (2016). <1236> Solubility Measurements. Retrieved from [\[Link\]](#)
- USP. (n.d.). <1171> PHASE-SOLUBILITY ANALYSIS. Retrieved from [\[Link\]](#)
- Pharma World K. (2021, January 22). Description and Solubility Tests as per USP Section 5.30 and EP General Notices [Video]. YouTube. Retrieved from [\[Link\]](#)
- European Union Reference Laboratory for alternatives to animal testing. (2021). STANDARD OPERATING PROCEDURE for solubility testing. Retrieved from [\[Link\]](#)
- RIVM. (n.d.). Standard Operating Procedure. Retrieved from [\[Link\]](#)
- Study.com. (n.d.). Explain the relationship between the solubility of a carboxylic acid and the number of carbons in the chain. Retrieved from [\[Link\]](#)
- NCERT. (n.d.). Aldehydes, Ketones and Carboxylic Acids. Retrieved from [\[Link\]](#)
- NANoREG. (2016). Procedure for solubility testing of NM suspension. Retrieved from [\[Link\]](#)
- Lund University. (n.d.). Methods for measurement of solubility and dissolution rate of sparingly soluble drugs. Retrieved from [\[Link\]](#)
- University of Toronto. (2023). Solubility of Organic Compounds. Retrieved from [\[Link\]](#)
- National Technical Information Service. (1982). Solubility of Organic and Inorganic Chemicals in Selected Solvents. Retrieved from [\[Link\]](#)
- ACS Omega. (2024). Green Hydrothermal Synthesis of 5-Phenyl-1H-tetrazole through Cycloaddition [3 + 2] Using Co(II) as Catalyst: Statistical Optimization by Response Surface Methodology (RSM) and DFT Calculations. Retrieved from [\[Link\]](#)
- Khan Academy. (n.d.). Solubility of organic compounds [Video]. Retrieved from [\[Link\]](#)
- International Journal of Applied Sciences and Engineering Research. (n.d.). An overview on Common Organic Solvents and their Toxicity. Retrieved from [\[Link\]](#)

- ResearchGate. (2021). Solubility modeling and solvation behavior of 3,3'-diamino diphenylsulfone in binary aqueous mixtures of isopropanol, methanol, ethanol and N,N-dimethylformamide. Retrieved from [[Link](#)]

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Sources

- 1. OECD 105 - Water Solubility Test at 20°C - Analytice [analytice.com]
- 2. dissolutiontech.com [dissolutiontech.com]
- 3. lup.lub.lu.se [lup.lub.lu.se]
- 4. americanpharmaceuticalreview.com [americanpharmaceuticalreview.com]
- 5. chem.libretexts.org [chem.libretexts.org]
- 6. Khan Academy [khanacademy.org]
- 7. homework.study.com [homework.study.com]
- 8. Water-enhanced solubility of carboxylic acids in organic solvents and its applications to extraction processes - UNT Digital Library [digital.library.unt.edu]
- 9. scribd.com [scribd.com]
- 10. csustan.edu [csustan.edu]
- 11. researchgate.net [researchgate.net]
- 12. enamine.net [enamine.net]
- 13. researchgate.net [researchgate.net]
- 14. filab.fr [filab.fr]
- 15. OECD 105 - Water Solubility - Situ Biosciences [situbiosciences.com]
- 16. oecd.org [oecd.org]
- 17. oecd.org [oecd.org]
- 18. Water-enhanced solubility of carboxylic acids in organic solvents and its applications to extraction processes (Technical Report) | OSTI.GOV [osti.gov]

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